

1,8-Dibromooctane melting point and boiling point

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Compound of Interest

Compound Name: 1,8-Dibromooctane

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An In-depth Technical Guide to the Physical Properties of 1,8-Dibromooctane

This guide provides a comprehensive overview of the melting and boiling points of **1,8-dibromooctane**, targeted at researchers, scientists, and professionals in drug development. It includes tabulated physical data, detailed experimental protocols for property determination, and a workflow visualization.

Core Physical Properties

1,8-Dibromooctane, also known as octamethylene dibromide, is an organobromine compound with the chemical formula $\text{Br}(\text{CH}_2)_8\text{Br}$. It serves as a versatile building block in organic synthesis. Accurate knowledge of its physical properties, such as its melting and boiling points, is crucial for its application in laboratory and industrial settings.

Data Presentation

The melting and boiling points of **1,8-dibromooctane** are summarized below. These values represent the temperature range at which the substance transitions from solid to liquid and from liquid to gas, respectively.

Physical Property	Temperature Range (°C)	Temperature Range (°F)	Temperature Range (K)
Melting Point	12–16 °C[1][2]	54–61 °F[1]	285–289 K[1]
Boiling Point	270–272 °C[1][2]	518–522 °F[1]	543–545 K[1]

Experimental Protocols

The determination of melting and boiling points are fundamental laboratory procedures for characterizing a chemical compound and assessing its purity. Impurities tend to lower the melting point and broaden the melting range, while the boiling point can be affected by atmospheric pressure.

Melting Point Determination (Capillary Method)

This method involves heating a small sample of the solid in a capillary tube and observing the temperature range over which it melts.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **1,8-dibromooctane** is finely powdered. The open end of a capillary tube (sealed at one end) is pressed into the powder. [3]
- **Packing:** The tube is inverted and tapped gently, or dropped through a long glass tube, to pack the solid into the sealed end to a height of 2-3 mm. [3][4]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. [5] This assembly is then placed in a heating apparatus, such as a Thiele tube filled with mineral oil or an electrically heated metal block (Mel-Temp apparatus). [6]
- **Heating:** The apparatus is heated gradually. A preliminary, rapid heating can be performed to find an approximate melting range. [6] For an accurate measurement, a fresh sample is heated slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point. [6]

- Observation and Recording: The melting point range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample has completely liquefied.[6] A pure sample typically exhibits a sharp melting range of 0.5-1.0°C. [6]

Boiling Point Determination (Capillary Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[7]

Methodology:

- Sample Preparation: Approximately 0.5 mL of liquid **1,8-dibromooctane** is placed into a small test tube (e.g., a Durham tube or fusion tube).[8]
- Capillary Insertion: A melting point capillary tube is sealed at one end. The sealed tube is then inverted and placed (open end down) into the liquid sample.[8][9]
- Apparatus Setup: The test tube assembly is attached to a thermometer. This is then immersed in a heating bath (such as a Thiele tube or a beaker containing paraffin oil), ensuring the sample is below the oil level.[7][8]
- Heating: The bath is heated gently and continuously. As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.[10] Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip, indicating the sample's vapor has displaced all the air.[8]
- Observation and Recording: The heat source is removed, and the apparatus is allowed to cool. The bubbling will slow and stop. The boiling point is the temperature recorded the moment the liquid begins to be drawn back into the capillary tube.[8][10] At this point, the vapor pressure inside the capillary equals the external atmospheric pressure.

Logical Workflow Visualization

The following diagram illustrates the generalized experimental workflow for determining the melting and boiling points of a chemical substance like **1,8-dibromooctane**.

Workflow for Physical Property Determination.

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